

# Application Notes and Protocols for Radiolabeling Leukocytes with Tc-99m Exametazime

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## Compound of Interest

Compound Name: Exametazime

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These application notes provide a detailed protocol for the in vitro radiolabeling of autologous leukocytes with Technetium-99m (Tc-99m) **exametazime**. This procedure is critical for diagnostic imaging studies aimed at localizing sites of infection and inflammation.[1][2][3] The protocol outlines the necessary steps for leukocyte separation, radiolabeling, and quality control to ensure the efficacy and safety of the final radiopharmaceutical product.

## I. Principle of the Method

The lipophilic Tc-99m **exametazime** complex is designed to penetrate the leukocyte cell membrane.[1] Once inside the cell, the complex becomes hydrophilic, effectively trapping the Tc-99m radionuclide within the leukocytes, particularly neutrophils.[1] These radiolabeled leukocytes, when reinjected into the patient, migrate to areas of infection or inflammation, allowing for visualization using scintigraphic imaging techniques.[3][4]

## II. Materials and Equipment

A comprehensive list of necessary materials and equipment is provided below.

Category	Item
Reagents & Kits	Drax Exametazime® Kit (or equivalent)
Sodium Pertechnetate Tc-99m injection	
6% Hydroxyethyl starch (HES)	
0.9% Sodium Chloride for Injection, USP (preservative-free)	
5% Sodium Chloride for Injection, USP	
Sterile Water for Injection, USP	
Acid Citrate Dextrose (ACD) solution	
Heparin	
Disposables	60 mL sterile plastic syringes
19-gauge Butterfly needle infusion set	
Sterile centrifuge tubes (15 mL and 50 mL)	
Sterile plastic pipettes	
Waterproof gloves	
Equipment	Laminar flow hood or cell isolator
Centrifuge	
Dose calibrator	
Microscope	
Hemocytometer	
Collimated radiation detector	
Chromatography supplies (ITLC strips, solvents)	

### III. Experimental Protocols

Strict aseptic technique must be maintained throughout the entire procedure to prevent microbial contamination of the final product.<sup>[5]</sup> All materials in contact with the patient's blood must be sterile and clearly labeled with the patient's identification information.<sup>[5]</sup>

## A. Leukocyte Harvest and Separation

- Blood Collection:
  - Prepare a 60 mL syringe containing 8 mL of 6% Hydroxyethyl starch and 2 mL of Heparin.<sup>[1]</sup>
  - Using a 19-gauge butterfly needle, draw approximately 40 mL of whole blood from the patient into the prepared syringe.<sup>[1][2]</sup>
  - Gently mix the contents of the syringe for 2 minutes.<sup>[1]</sup>
- Red Blood Cell Sedimentation:
  - Clamp the syringe in an upright position, tilted at approximately 10-20 degrees.<sup>[1]</sup>
  - Allow the red blood cells to sediment for at least 60 minutes, until the supernatant (leukocyte-rich plasma) is clear.<sup>[1]</sup>
- Leukocyte-Rich Plasma (LRP) Isolation:
  - Carefully transfer the upper layer of leukocyte-rich plasma into a sterile centrifuge tube.
- Leukocyte Pelleting:
  - Centrifuge the LRP at 400-450 g for 5 minutes to obtain a leukocyte pellet (WBC button).<sup>[1][2]</sup>
  - Transfer the supernatant, which is leukocyte-poor plasma (LPP), into a separate sterile tube and save it for later steps.<sup>[1]</sup>
- Red Blood Cell Lysis (if necessary):

- If the WBC button contains a significant number of red blood cells, resuspend the pellet in 1 mL of 0.9% NaCl.[1]
- Sequentially add 9 mL of sterile water, swirl for 5-30 seconds, then add 2 mL of 5% NaCl and 10 mL of 0.9% NaCl, swirling after each addition.[1]
- Centrifuge at 400 g for 5 minutes and discard the supernatant.[1]

## B. Preparation of Tc-99m Exametazime

- Reconstitution:
  - Add 370 to 2000 MBq (10 to 54 mCi) of sodium pertechnetate Tc-99m eluate in a volume of 5 mL to the Drax **Exametazime**® vial.[2][6] The eluate should be from a generator that was eluted within the last 24 hours and should not be more than 2 hours old.[2]
  - Gently invert the vial for 10 seconds to ensure complete dissolution. The pH of the prepared injection should be between 9.0 and 9.8.[2][6]
  - The reconstituted Tc-99m **exametazime** should be used for leukocyte labeling within 30 minutes.[1]
- Radiochemical Purity Testing:
  - Perform radiochemical purity testing of the Tc-99m **exametazime** solution within 2 minutes of reconstitution using a three-strip chromatography system.[1][6] This is a critical quality control step to ensure the integrity of the radiopharmaceutical before labeling.

## C. Radiolabeling of Leukocytes

- Incubation:
  - Resuspend the final WBC button in 1.5 mL of 0.9% NaCl.[1]
  - Carefully add the freshly prepared Tc-99m **exametazime** solution to the tube containing the resuspended leukocytes.[1][2]

- Incubate at room temperature for 15 minutes, gently swirling every 5 minutes to ensure the cells remain in suspension.[\[1\]](#)[\[2\]](#)
- Washing and Final Preparation:
  - After incubation, add 5 mL of the previously saved LPP to the labeled cells and centrifuge at 400 g for 5 minutes.[\[1\]](#)
  - Carefully remove and measure the radioactivity of the supernatant (the "Wash").[\[1\]](#)
  - Resuspend the radiolabeled leukocyte pellet in 5-10 mL of LPP.[\[1\]](#)[\[7\]](#)
  - Draw the final cell suspension into a non-heparinized syringe using a large-bore needle (19-gauge or larger).[\[1\]](#)[\[2\]](#)

## IV. Quality Control

Several quality control measures are essential to ensure the safety and efficacy of the radiolabeled leukocyte preparation.

Parameter	Method	Acceptance Criteria
Radiochemical Purity of Tc-99m Exametazime	Three-strip chromatography system	>80% lipophilic Tc-99m exametazime complex
Labeling Efficiency	Measurement of radioactivity in the cell pellet and supernatant	Typically >50% <a href="#">[7]</a> , with an expected range of 40-80% <a href="#">[8]</a>
Cell Viability	Trypan blue exclusion test	>95% viable cells
Cell Integrity	Microscopic inspection	Absence of significant cell clumping or aggregation

Calculating Labeling Efficiency:

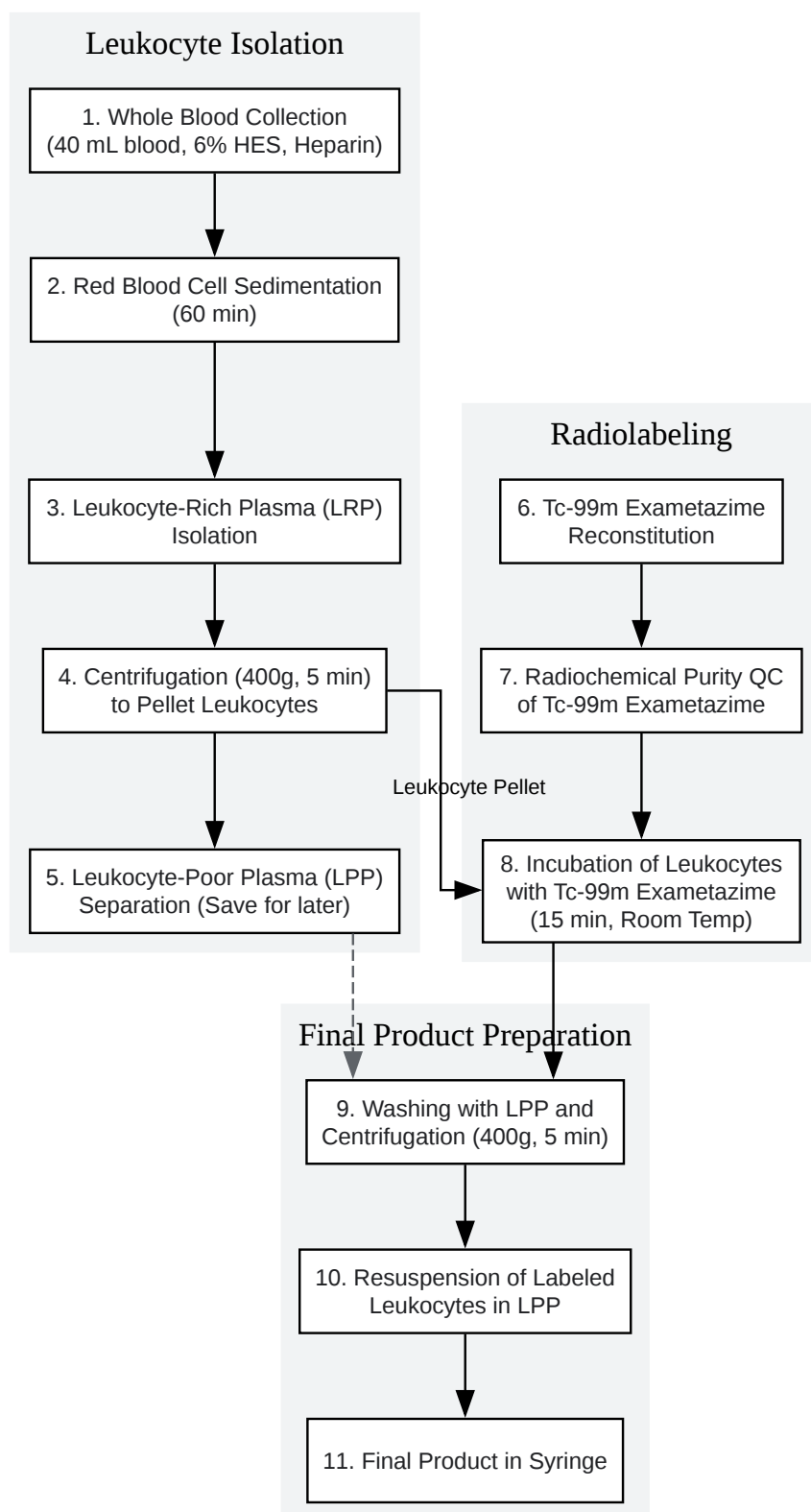
Labeling Efficiency (%) = [Activity of Labeled Leukocytes / (Activity of Labeled Leukocytes + Activity of Wash Supernatant)] x 100

## V. Dosage and Administration

- Adults: The recommended administered activity is 185 to 370 MBq (5 to 10 mCi) of Tc-99m labeled leukocytes administered by intravenous injection.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Administration: The labeled leukocyte suspension should be administered as soon as possible after labeling, preferably within 1-2 hours, using a 19-gauge needle.[\[1\]](#)[\[2\]](#)[\[7\]](#)

## VI. Experimental Workflows and Signaling Pathways

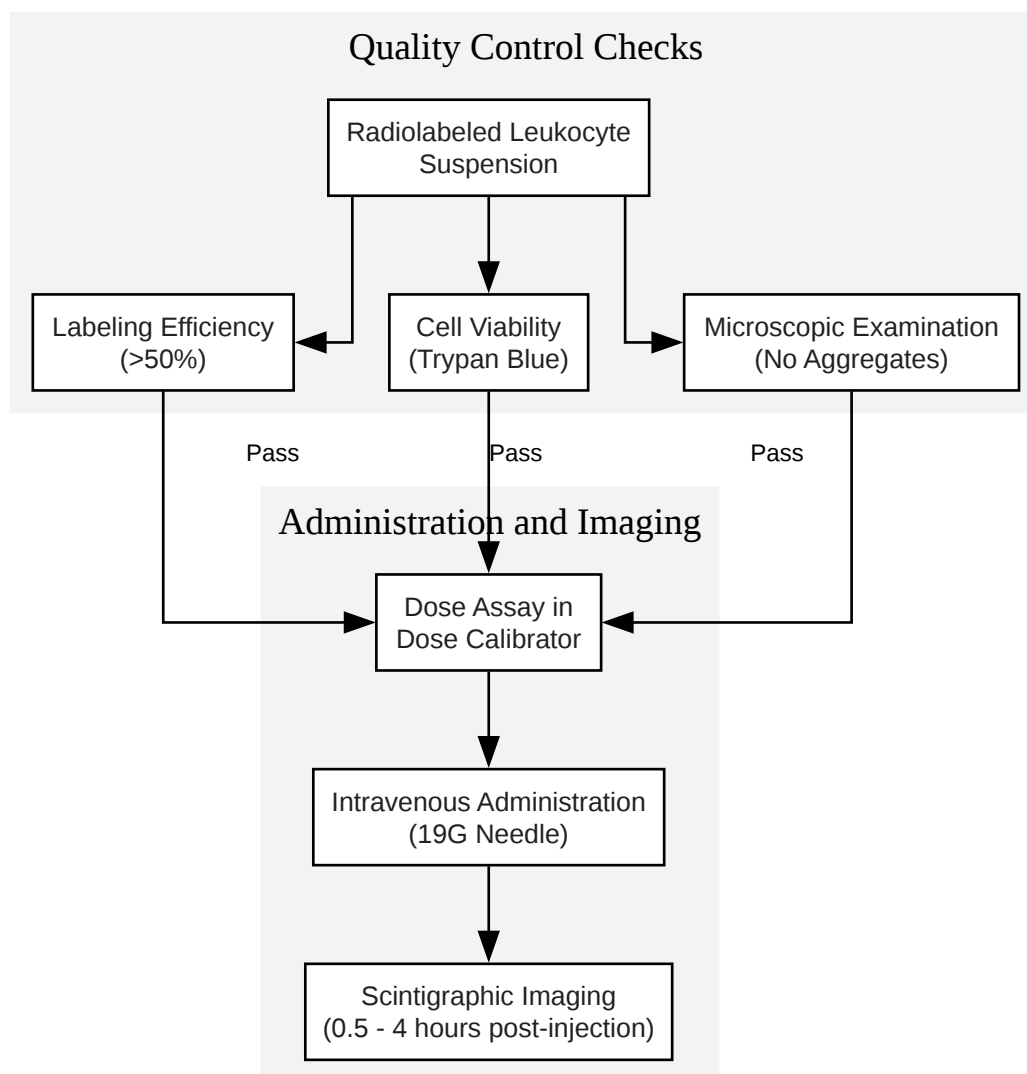
### Diagram 1: Experimental Workflow for Leukocyte Radiolabeling



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Caption: Workflow for the isolation and radiolabeling of leukocytes.

## Diagram 2: Quality Control and Administration Pathway



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Caption: Quality control and administration pathway for Tc-99m labeled leukocytes.

## VII. Troubleshooting



Problem	Possible Cause	Solution
Low Labeling Efficiency (<50%)	Poor radiochemical purity of Tc-99m exametazime	Perform QC on the Tc-99m exametazime before labeling.
Damaged leukocytes	Handle cells gently during separation. Check cell viability.	
Incorrect incubation time or temperature	Adhere strictly to the protocol's incubation parameters.	
Cell Clumping	Excessive centrifugation force	Ensure centrifuge is properly calibrated and settings are correct.
Presence of fibrin clots	Ensure adequate anticoagulation during blood draw.	
Altered Biodistribution (e.g., high lung uptake)	Cell activation or damage	Minimize handling and manipulation of cells. Ensure aseptic technique.

## VIII. Safety Precautions

- Handle all human blood products as potentially infectious and follow universal precautions.
- Adhere to all local regulations regarding the handling of radioactive materials. Use appropriate shielding and personal protective equipment.
- The entire procedure should be performed in a suitable aseptic environment, such as a laminar flow hood or a cell isolator, to prevent contamination.[5]
- To avoid cross-contamination, it is recommended to label leukocytes from only one patient at a time.[5]

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- To cite this document: BenchChem. [Application Notes and Protocols for Radiolabeling Leukocytes with Tc-99m Exametazime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024654#protocol-for-radiolabeling-leukocytes-with-tc-99m-exametazime]

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